

Application Note: Preparation of Analytical Standards for Disperse Yellow 86

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Compound of Interest

Compound Name: *Disperse Yellow 86*

Cat. No.: *B15553459*

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Disperse Yellow 86** is a nitrodiphenylamine dye used primarily for imparting a red-light yellow or yellow-orange color to synthetic fibers like polyester, polyamide, and acetate fibers through printing processes.^[1] Accurate quantitative analysis of this compound, for purposes such as purity assessment, determination in textile matrices, or environmental monitoring, necessitates the precise preparation of analytical standards. This document provides a detailed protocol for the preparation of primary stock and working standard solutions of **Disperse Yellow 86** suitable for analytical techniques like High-Performance Liquid Chromatography (HPLC) and UV-Visible Spectrophotometry.

Physicochemical Properties and Solubility

A summary of the key physicochemical properties of **Disperse Yellow 86** is presented below. This data is essential for accurate standard preparation and for selecting appropriate analytical conditions.

Property	Value	Reference(s)
Chemical Name	4-(4-ethoxyanilino)-N,N-dimethyl-3-nitrobenzenesulfonamide	[2]
Molecular Formula	$C_{16}H_{19}N_3O_5S$	[1] [2]
Molecular Weight	365.40 g/mol	[2]
CAS Number	67338-59-4, 12223-97-1	[1] [2]
Appearance	Yellow to orange powder	[3] [4]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO), acetone, and ethanol. [2] [3] Insoluble in water. [3]	[2] [3]

Safety and Handling Precautions

Disperse Yellow 86, like many dyes and chemical reagents, requires careful handling to minimize exposure and ensure laboratory safety.[\[5\]](#)

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves, and tightly fitting safety goggles.[\[6\]](#)[\[7\]](#)
- Ventilation: Handle the solid powder and concentrated solutions in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[\[6\]](#)[\[7\]](#)
- Handling: Avoid direct contact with skin and eyes.[\[6\]](#) In case of contact, rinse the affected area thoroughly with water.[\[6\]](#) Avoid generating dust during handling.[\[7\]](#)
- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations. Do not let the chemical enter drains.[\[6\]](#)
- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[\[8\]](#) If inhaled, move to fresh air.[\[5\]](#) If swallowed, rinse mouth and do not induce vomiting; seek immediate medical attention.[\[5\]](#)[\[8\]](#)

Experimental Protocols

The following protocols describe the preparation of a primary stock solution and a subsequent series of working standards for generating a calibration curve.

Materials and Equipment

- **Disperse Yellow 86** reference standard (powder)
- Dimethyl Sulfoxide (DMSO), HPLC grade
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Deionized water, Type I
- Analytical balance (4-decimal place)
- Class A volumetric flasks (e.g., 10 mL, 25 mL, 50 mL)
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath
- Syringe filters (e.g., 0.22 μ m or 0.45 μ m PTFE)
- Amber glass vials for storage

Protocol 1: Preparation of Primary Stock Solution (1000 μ g/mL)

This protocol outlines the preparation of a high-concentration stock solution that will be used for subsequent dilutions.

- Weighing: Accurately weigh approximately 10 mg of the **Disperse Yellow 86** reference standard onto a weighing paper using an analytical balance. Record the exact weight.

- Dissolution: Carefully transfer the weighed powder into a 10 mL Class A volumetric flask. Add approximately 7 mL of DMSO to the flask.
- Solubilization: Cap the flask and use a vortex mixer to agitate the solution. If necessary, place the flask in an ultrasonic bath for 5-10 minutes to ensure the complete dissolution of the dye.[9]
- Dilution to Volume: Once the solid is fully dissolved, allow the solution to return to room temperature. Carefully add DMSO to the flask until the bottom of the meniscus reaches the calibration mark.
- Homogenization: Cap the flask securely and invert it 15-20 times to ensure the solution is homogeneous.
- Storage: Transfer the stock solution to a clearly labeled amber glass vial. For long-term storage, keep at -20°C for up to one month or at -80°C for up to six months.[2] For short-term use, storage at 4°C for up to two years is acceptable for the powder.[2]

Protocol 2: Preparation of Working Standards for Calibration

This protocol describes the serial dilution of the primary stock solution to create a set of standards for an analytical calibration curve (e.g., for HPLC analysis). The diluent should ideally match the initial mobile phase composition of the analytical method.

- Prepare Diluent: For a typical reverse-phase HPLC method, a suitable diluent might be a 1:1 mixture of acetonitrile and water.
- Serial Dilution: Label a series of volumetric flasks. Perform serial dilutions from the 1000 µg/mL primary stock solution as detailed in the table below to prepare working standards.
- Filtration: Before transferring to an autosampler vial for analysis, filter each working standard through a 0.22 µm or 0.45 µm syringe filter to remove any particulates.[9][10]

Data Presentation: Example Calibration Standards

The following table provides an example dilution scheme to prepare a five-point calibration curve from the 1000 µg/mL stock solution.

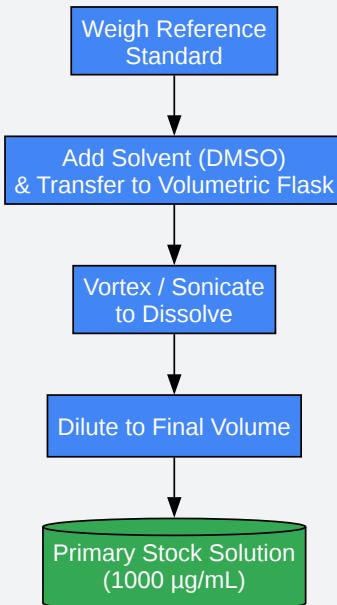
Target Concentration (µg/mL)	Volume of Stock (1000 µg/mL)	Final Volume (mL)	Diluent
100	1.0 mL	10	1:1 ACN/Water
50	0.5 mL	10	1:1 ACN/Water
25	0.25 mL	10	1:1 ACN/Water
10	0.1 mL	10	1:1 ACN/Water
1	0.1 mL of 100 µg/mL std	10	1:1 ACN/Water

Visualization of Experimental Workflow

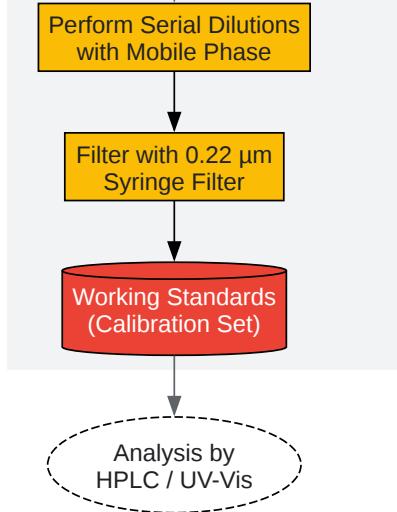
The logical flow for the preparation of analytical standards is depicted in the following diagram.

Workflow for Disperse Yellow 86 Standard Preparation

Stock Solution Preparation



Working Standard Preparation

Analysis by
HPLC / UV-Vis[Click to download full resolution via product page](#)

Caption: Logical workflow for preparing analytical standards of **Disperse Yellow 86**.

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References

- 1. worlddyeveristy.com [worlddyeveristy.com]
- 2. Disperse Yellow 86 | Fluorescent Dye | 67338-59-4 | Invivochem [invivochem.com]
- 3. guidechem.com [guidechem.com]
- 4. Disperse Yellow 3G | 12223-86-8 [chemicalbook.com]
- 5. cncolorchem.com [cncolorchem.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. img.ssww.com [img.ssww.com]
- 8. evansvanodine.co.uk [evansvanodine.co.uk]
- 9. lcms.cz [lcms.cz]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Note: Preparation of Analytical Standards for Disperse Yellow 86]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15553459#analytical-standard-preparation-for-disperse-yellow-86>]

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